

# chemical properties and CAS number of thiobarbituric acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiobarbituric acid

Cat. No.: B1682259

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## Thiobarbituric Acid: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

**Thiobarbituric acid** (TBA) is a heterocyclic organic compound with significant applications in biomedical research, particularly as a key reagent in the quantification of lipid peroxidation. This technical guide provides an in-depth overview of its chemical properties, CAS number, and a detailed examination of its most common application, the **Thiobarbituric Acid** Reactive Substances (TBARS) assay.

## Core Chemical Properties and Identification

**Thiobarbituric acid** is structurally analogous to barbituric acid, with a sulfur atom replacing one of the carbonyl oxygen atoms. This substitution imparts distinct chemical characteristics crucial for its analytical applications.

CAS Number: 504-17-6<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Synonyms: 4,6-Dihydroxy-2-mercaptopyrimidine, 2-Mercaptobarbituric Acid, TBA<sup>[2]</sup><sup>[4]</sup>

A summary of the key quantitative chemical and physical properties of **thiobarbituric acid** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> S	[2][4]
Molecular Weight	144.15 g/mol	[3][4]
Melting Point	~245 °C (with decomposition)	[3][4]
pKa	~3.96	[5]
UV/Vis λmax	212, 284 nm (in Ethanol/Water)	[2][6]
Molar Absorptivity (ε)	414.9 L/(cm·mol) at 320 nm (in 95% Ethanol/5% Water)	[7]

## Solubility Profile

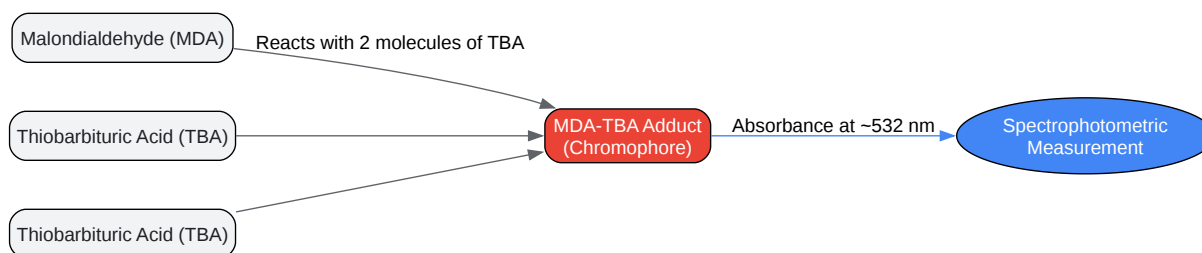
The solubility of **thiobarbituric acid** is a critical consideration for its use in various experimental protocols.

Solvent	Solubility	References
Dimethyl Sulfoxide (DMSO)	~12 mg/mL, 55 mg/mL (381.55 mM)	[2][6][8]
Dimethylformamide (DMF)	~12 mg/mL	[2][6]
Ethanol	~0.2 mg/mL	[2][6]
Phosphate-Buffered Saline (PBS, pH 7.2)	~0.5 mg/mL	[2][6]
Water	Slightly soluble, solubility increases with heat	[4]
Hot Water	Soluble	[4]
Ether	Soluble	[4]
Alkali and Sodium Carbonate Solutions	Soluble	[4]

## The Thiobarbituric Acid Reactive Substances (TBARS) Assay

The most prominent application of **thiobarbituric acid** is in the TBARS assay, a widely used method to measure lipid peroxidation by detecting malondialdehyde (MDA), a reactive aldehyde formed during the oxidative degradation of polyunsaturated fatty acids.[9] The reaction between TBA and MDA under acidic conditions and high temperature results in the formation of a colored adduct that can be quantified spectrophotometrically.

### Reaction of Thiobarbituric Acid with Malondialdehyde (MDA)



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Caption: Reaction of MDA with two molecules of TBA to form a measurable chromophore.

## Experimental Protocol: TBARS Assay for Biological Samples

This protocol provides a generalized methodology for the TBARS assay, adaptable for various biological samples such as plasma, serum, and tissue homogenates.

Materials:

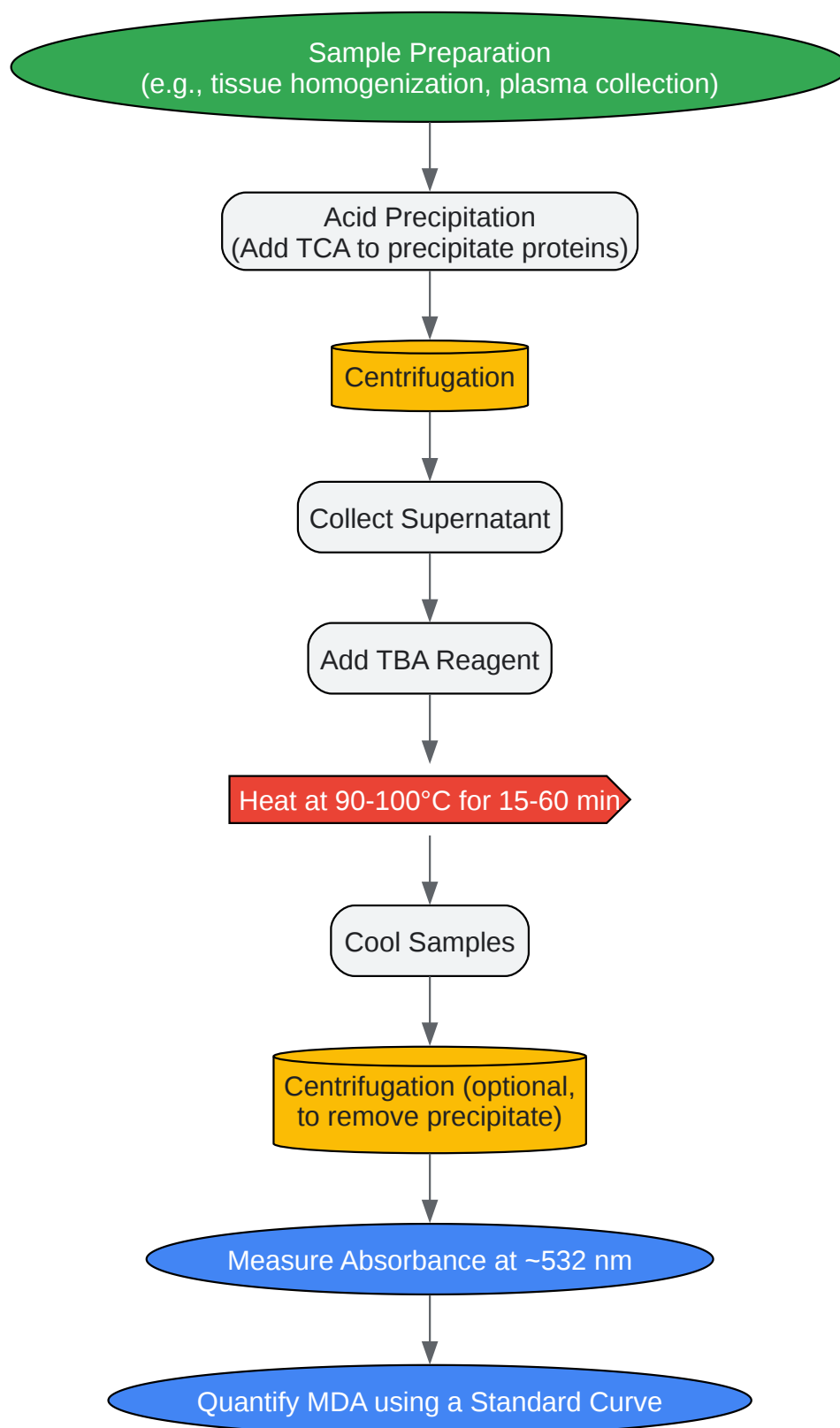
- **Thiobarbituric Acid (TBA)**

- Trichloroacetic Acid (TCA)
- 1,1,3,3-Tetramethoxypropane (TMP) or Malondialdehyde (MDA) for standard curve
- Hydrochloric Acid (HCl) or other acid
- Butylated Hydroxytoluene (BHT) (optional, to prevent further oxidation)
- Spectrophotometer or plate reader

#### Reagent Preparation:

- TBA Reagent: Prepare a 0.67% (w/v) solution of TBA in 50% acetic acid. Gentle heating may be required to fully dissolve the TBA.
- TCA Solution: Prepare a 10% (w/v) aqueous solution of TCA.
- MDA Standard Stock Solution: Hydrolyze TMP to generate MDA by mixing TMP with a dilute acid (e.g., 0.1 M HCl) and incubating. Prepare a stock solution of known concentration.

## TBARS Assay Workflow



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Caption: A generalized workflow for the **Thiobarbituric Acid** Reactive Substances (TBARS) assay.

Procedure:

- Sample Preparation:
  - Tissue: Homogenize tissue in a suitable buffer (e.g., RIPA buffer) on ice.
  - Plasma/Serum: Use directly.
- Protein Precipitation: Add an equal volume of cold 10% TCA to the sample. Vortex and incubate on ice for 15 minutes.
- Centrifugation: Centrifuge at 2,200 x g for 15 minutes at 4°C.[\[10\]](#)[\[11\]](#)
- Reaction: Transfer the supernatant to a new tube and add an equal volume of 0.67% TBA reagent.
- Incubation: Incubate the mixture in a boiling water bath for 10-15 minutes.[\[10\]](#)[\[11\]](#)
- Cooling: Cool the tubes on ice to stop the reaction.
- Measurement: Measure the absorbance of the resulting pink-colored solution at 532 nm using a spectrophotometer.
- Quantification: Prepare a standard curve using known concentrations of MDA. Calculate the concentration of TBARS in the samples by comparing their absorbance to the standard curve. The results are typically expressed as MDA equivalents.

## Signaling and Biological Relevance

It is important to note that **thiobarbituric acid** itself is not known to be directly involved in specific signaling pathways within biological systems. Its primary role in a research context is as an analytical reagent. The TBARS assay, while a valuable tool, provides a general measure of oxidative stress and lipid peroxidation.[\[9\]](#) Elevated TBARS levels are associated with a multitude of pathological conditions and cellular stress responses, but do not implicate a single,

specific signaling cascade. Therefore, the results of a TBARS assay should be interpreted in the broader context of other markers of oxidative stress and cellular function.

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- To cite this document: BenchChem. [chemical properties and CAS number of thiobarbituric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682259#chemical-properties-and-cas-number-of-thiobarbituric-acid]

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